

A Comprehensive Technical Guide to the Physical Properties of 2-Ethylacrolein

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Compound of Interest

Compound Name: 2-Ethylacrolein

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This technical guide provides an in-depth overview of the core physical properties of **2-Ethylacrolein** (CAS No. 922-63-4), a key intermediate in various organic syntheses. The information presented herein is intended to support research, development, and quality control activities by providing reliable physical data and standardized experimental methodologies.

Core Physical and Chemical Properties

2-Ethylacrolein is a colorless, flammable liquid with a pungent odor.^[1] It is an unsaturated aldehyde with the molecular formula C_5H_8O .^{[1][2]} Its structure, featuring a conjugated system of a carbonyl group and a carbon-carbon double bond, dictates its reactivity and physical characteristics. Due to its reactivity and sensitivity to air, it is often supplied with a stabilizer, such as hydroquinone.^{[1][3][4]}

Table 1: General and Molar Properties of 2-Ethylacrolein

Property	Value	Source(s)
IUPAC Name	2-methylidenebutanal	[1][4][5]
Synonyms	2-Ethylpropenal, 2-Methylenebutanal, Ethacrolein	[5][6][7]
CAS Number	922-63-4	[1][2][3][6][7]
Molecular Formula	C ₅ H ₈ O	[1][2][7]
Molecular Weight	84.12 g/mol	[1][3][5][6][7][8]
Physical State	Liquid	[3][8]
Appearance	Colorless Liquid	[9]

Table 2: Thermodynamic and Physical State Properties of 2-Ethylacrolein

Property	Value	Conditions	Source(s)
Boiling Point	92-93 °C	at 760 mmHg	[1][3][4][7][10]
Melting Point	-101 °C	[7]	
Density	0.859 g/mL	at 25 °C	[3][8][10]
Vapor Pressure	36.4 - 51.49 mmHg	at 25 °C (estimated)	[5][11]
Flash Point	1 °C (33.8 - 34.0 °F)	Closed Cup	[1][10][11]
Refractive Index	1.425	at 20 °C	[3][10]

Table 3: Solubility and Partitioning Properties of 2-Ethylacrolein

Property	Value	Conditions	Source(s)
Solubility in Water	Insoluble/Immiscible (estimated at 1.121e+004 mg/L)	at 25 °C	[1] [4] [8] [11]
Solubility in Organic Solvents	Soluble in alcohol	[1] [4] [11]	
logP (o/w)	1.240	[11]	

Experimental Protocols for Physical Property Determination

The following are detailed methodologies for the experimental determination of the key physical properties of **2-Ethylacrolein**. These protocols are based on internationally recognized standards such as the OECD Guidelines for the Testing of Chemicals and ASTM standard test methods.

Determination of Boiling Point (OECD TG 103)

The boiling point is the temperature at which the vapor pressure of a liquid equals the atmospheric pressure. For a volatile substance like **2-Ethylacrolein**, distillation or the capillary method are suitable.

Method: Simple Distillation

- **Apparatus Setup:** Assemble a simple distillation apparatus consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. Ensure all glass joints are properly sealed.
- **Sample Preparation:** Place a known volume of **2-Ethylacrolein** into the round-bottom flask along with boiling chips to ensure smooth boiling.
- **Heating:** Gently heat the flask using a heating mantle.
- **Temperature Measurement:** Position the thermometer bulb just below the side arm of the distillation head to accurately measure the temperature of the vapor that is in equilibrium with

the boiling liquid.

- **Data Recording:** As the liquid boils and the vapor condenses, record the temperature at which a steady distillation rate is achieved. This stable temperature is the boiling point. The atmospheric pressure should also be recorded.

Determination of Density (OECD TG 109 / ASTM D3505)

Density is the mass per unit volume of a substance. For liquids, this is commonly determined using a pycnometer or a digital density meter.

Method: Pycnometry

- **Apparatus:** A calibrated pycnometer (a glass flask with a precise volume), a thermostatically controlled water bath, and an analytical balance.
- **Calibration:** Determine the exact volume of the pycnometer by filling it with deionized water of a known temperature and density and weighing it.
- **Sample Measurement:**
 - Clean and dry the pycnometer thoroughly.
 - Equilibrate the **2-Ethylacrolein** sample to a constant temperature (e.g., 25°C) in the water bath.
 - Fill the pycnometer with the temperature-equilibrated sample, ensuring no air bubbles are trapped.
 - Place the filled pycnometer back into the water bath to ensure the temperature is stable.
 - Carefully remove any excess liquid from the capillary opening.
 - Weigh the filled pycnometer.
- **Calculation:** The density is calculated by dividing the mass of the sample (weight of filled pycnometer minus weight of empty pycnometer) by the calibrated volume of the pycnometer.

Determination of Water Solubility (OECD TG 105)

The water solubility of a substance is its saturation mass concentration in water at a given temperature. The flask method is a common approach.

Method: Flask Method

- **Sample Preparation:** Add an excess amount of **2-Ethylacrolein** to a flask containing deionized water.
- **Equilibration:** Seal the flask and agitate it at a constant temperature (e.g., 25°C) for a sufficient period (typically 24-48 hours) to achieve saturation.
- **Phase Separation:** Allow the mixture to stand at the same constant temperature until the aqueous and organic phases have completely separated. Centrifugation can be used to expedite this process.
- **Sampling:** Carefully extract a sample from the center of the aqueous phase, ensuring no undissolved organic material is included.
- **Analysis:** Determine the concentration of **2-Ethylacrolein** in the aqueous sample using a suitable analytical technique, such as gas chromatography (GC).
- **Calculation:** The water solubility is expressed as the mass of the solute per volume or mass of the solution.

Determination of Vapor Pressure (OECD TG 104 / ASTM D2879)

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases at a given temperature. The isoteniscope method is a standard procedure.

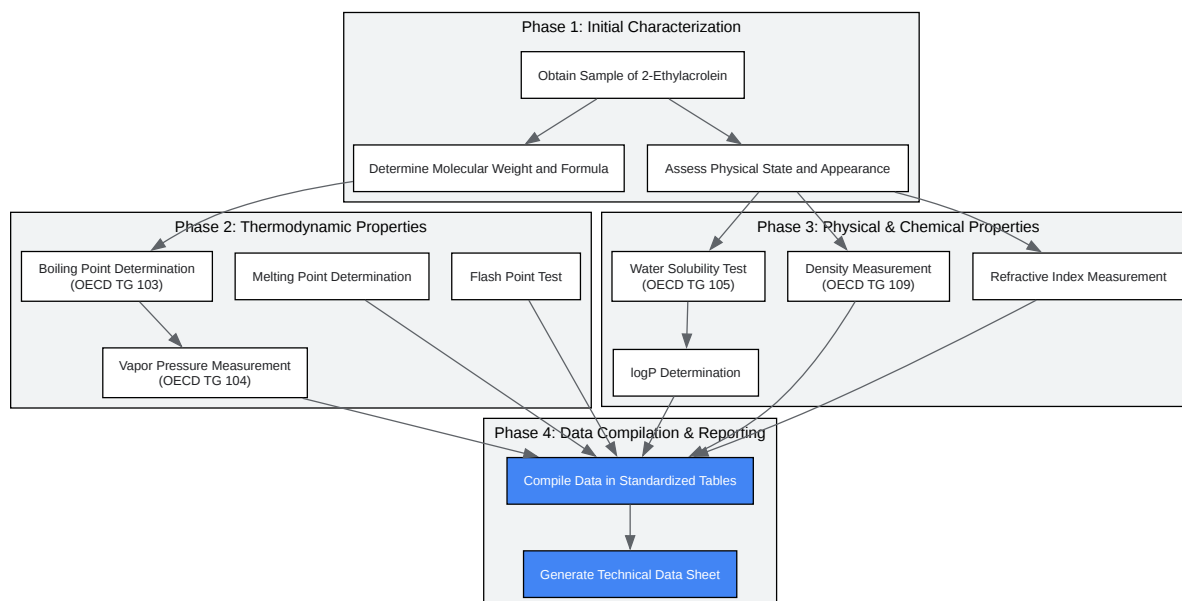
Method: Isoteniscope Method

- **Apparatus:** An isoteniscope, which is a specialized apparatus for measuring vapor pressure by balancing the vapor pressure of the sample against a known pressure of an inert gas.

- Sample Preparation: Introduce the **2-Ethylacrolein** sample into the isoteniscope. Remove any dissolved gases by gently boiling the sample at a reduced pressure.
- Measurement:
 - Place the isoteniscope in a constant temperature bath.
 - Adjust the pressure of an inert gas (e.g., nitrogen) in the system to balance the vapor pressure of the sample. The balance point is indicated when the liquid levels in the U-tube manometer of the isoteniscope are equal.
 - Record the temperature and the corresponding pressure of the inert gas.
- Data Collection: Repeat the measurement at several different temperatures to establish the vapor pressure curve.

Visualizing Experimental Workflows

The following diagram illustrates a logical workflow for the comprehensive physical characterization of a chemical substance like **2-Ethylacrolein**.



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Caption: Workflow for Physical Property Characterization of **2-Ethylacrolein**.

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